

[4-(2-Chlorophenyl)phenyl]methamphetamine hydrochloride molecular structure

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Compound of Interest

Compound Name: [4-(2-Chlorophenyl)phenyl]methamphetamine hydrochloride

CAS No.: 518357-42-1

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An In-depth Technical Guide to the Molecular Structure of Substituted Diaryl-methylamines: A Case Study on [4-(Chlorophenyl)phenyl]methamphetamine Hydrochloride

Introduction: The Structural Significance of Diaryl-methylamines

Substituted diaryl-methylamine scaffolds are of paramount importance in modern medicinal chemistry. Their unique three-dimensional architecture allows for precise interactions with a multitude of biological targets, rendering them crucial building blocks in the design of novel therapeutics. This guide provides a comprehensive technical overview of the molecular structure of this class of compounds, with a specific focus on chlorophenyl-substituted phenylmethamphetamine hydrochlorides.

It is important to note that the specific isomer **[4-(2-Chlorophenyl)phenyl]methamphetamine hydrochloride** is not extensively characterized in publicly available scientific literature. Therefore, this whitepaper will focus on the closely related and well-documented analog, (4-

Chlorophenyl)(phenyl)methanamine hydrochloride, to illustrate the core principles of structural analysis, characterization, and its relevance in pharmaceutical development. This compound serves as an exemplary model due to its role as a key intermediate in the synthesis of widely used pharmaceuticals, including the antihistamine cetirizine.[1] Understanding its structure provides a robust framework applicable to other isomers within this chemical family.

Compound Identification and Core Physicochemical Properties

Accurate identification is the foundational step in any chemical analysis. The hydrochloride salt form is typically used to enhance the stability and aqueous solubility of the parent amine.[2]

Property	Value	Source
IUPAC Name	(4-chlorophenyl)-phenylmethanamine hydrochloride	PubChem[3]
Synonyms	4-Chlorobenzhydrylamine HCl	PubChem[3]
CAS Number	28022-43-7	ChemicalBook[2]
Molecular Formula	C ₁₃ H ₁₃ Cl ₂ N	ChemicalBook[2]
Molecular Weight	254.15 g/mol	PubChem[4]
Appearance	White to off-white crystalline powder	ChemicalBook[2]
Melting Point	300-305 °C (decomposes)	ChemicalBook[5]
Solubility	Sparingly soluble in water	ChemicalBook[2]

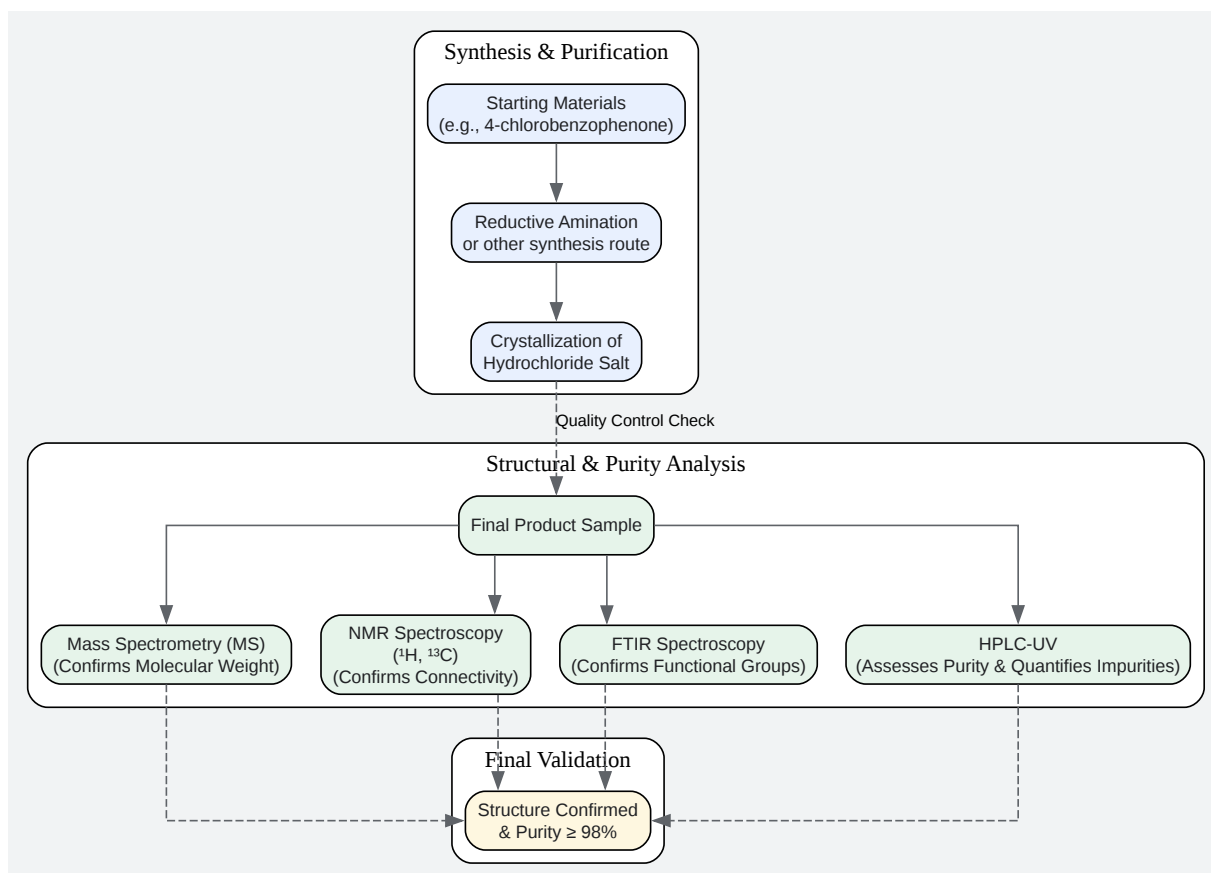
Elucidation of the Molecular Structure

The molecular architecture of (4-Chlorophenyl)(phenyl)methanamine is defined by a central tetrahedral carbon atom bonded to four distinct substituents: a phenyl group, a 4-chlorophenyl group, a hydrogen atom, and an amino group.

Core Scaffold and Chirality

The presence of four different groups attached to the central methane carbon (the benzylic carbon) makes it a chiral center. This chirality is a critical feature in drug development, as different enantiomers (non-superimposable mirror images) can exhibit vastly different pharmacological activities and metabolic profiles. The molecule exists as a racemic mixture of (R)- and (S)-enantiomers unless a stereospecific synthesis or chiral resolution is performed.^[6]
^[7]

Below is a diagram illustrating the molecular structure and its key functional groups, highlighting the chiral center.



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Caption: A typical analytical workflow for compound validation.

Spectroscopic Characterization Protocols

A. Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the key functional groups present in the molecule.
- Methodology:
 - Prepare a KBr pellet containing a small amount of the sample or use an ATR accessory.
 - Acquire the spectrum from 4000 to 400 cm^{-1} .
 - Analyze the spectrum for characteristic absorption bands.
- Expected Results:
 - N-H stretching (amine salt): Broad absorption in the 3300-2500 cm^{-1} region.
 - Aromatic C-H stretching: Peaks just above 3000 cm^{-1} .
 - C=C aromatic ring stretching: Sharp peaks around 1600-1450 cm^{-1} .
 - C-N stretching: Bands in the 1250-1020 cm^{-1} region.
 - C-Cl stretching: Strong absorption in the 850-550 cm^{-1} region. [6] B. Nuclear Magnetic Resonance (NMR) Spectroscopy
- Objective: To determine the carbon-hydrogen framework and confirm the connectivity of atoms.
- Methodology:
 - Dissolve an accurately weighed sample (5-10 mg) in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
 - Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Expected ^1H NMR Signals (qualitative):
 - Aromatic Protons: Multiple signals in the δ 7.0-8.0 ppm range, exhibiting complex splitting patterns due to coupling. The protons on the 4-chlorophenyl ring will show a characteristic

AA'BB' system.

- Benzylic Proton (-CH-): A singlet or multiplet around δ 5.0-5.5 ppm.
- Amine Protons (-NH₃⁺): A broad signal, the chemical shift of which is highly dependent on concentration and solvent.
- Expected ¹³C NMR Signals (qualitative):
 - Aromatic Carbons: Multiple signals in the δ 120-145 ppm range. The carbon attached to the chlorine will be shifted accordingly.
 - Benzylic Carbon (-CH-): A signal in the δ 55-65 ppm range.

C. Mass Spectrometry (MS)

- Objective: To confirm the molecular weight of the free base and analyze fragmentation patterns.
- Methodology:
 - Introduce the sample into the mass spectrometer via a suitable ionization method (e.g., Electrospray Ionization - ESI).
 - Acquire the mass spectrum in positive ion mode.
- Expected Results:
 - The primary observation will be the molecular ion peak [M+H]⁺ for the free amine, corresponding to a mass of approximately 218.07 g/mol .
 - The isotopic pattern for the chlorine atom (³⁵Cl and ³⁷Cl in a ~3:1 ratio) will be visible in the molecular ion peak, providing definitive evidence of a single chlorine atom in the structure.
 - A common fragmentation pathway involves the loss of the amino group, leading to a significant fragment ion. [1]

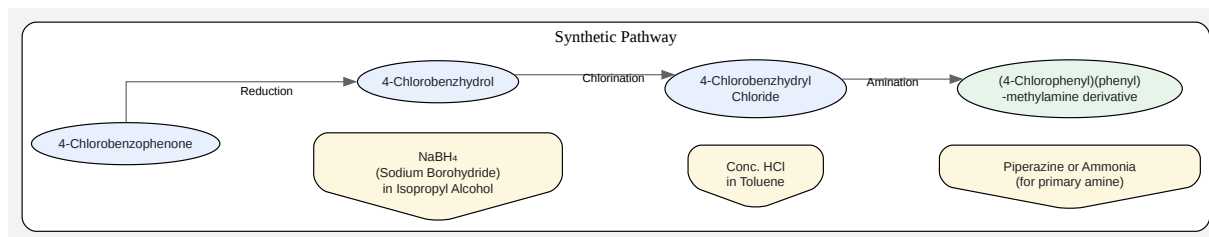
Chromatographic Purity Assessment

High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity of the compound and quantify any related impurities, including positional isomers.
- Rationale: HPLC is the gold standard for assessing the purity of pharmaceutical intermediates and active ingredients. A well-developed method can separate the main compound from starting materials, by-products, and degradation products. [8]* Exemplary Protocol:
 - Column: C18 reverse-phase column (e.g., Waters X-Bridge C18, 4.6 x 150 mm, 3.5 μ m).
 - [8] 2. Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV detector at a suitable wavelength (e.g., 220 nm).
 - Sample Preparation: Dissolve the sample in the mobile phase to a concentration of ~1 mg/mL.
 - Analysis: Inject a known volume (e.g., 10 μ L) and integrate the peak areas. Purity is calculated as the percentage of the main peak area relative to the total peak area.

Synthetic Considerations

(4-Chlorophenyl)(phenyl)methanamine is typically synthesized from 4-chlorobenzophenone. A common laboratory and industrial-scale synthesis involves a two-step process.



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Caption: Generalized synthesis route from 4-chlorobenzophenone.

- Reduction: The ketone group of 4-chlorobenzophenone is reduced to a secondary alcohol (4-chlorobenzhydrol) using a reducing agent like sodium borohydride (NaBH₄). [1][2]. Chlorination & Amination: The resulting alcohol is often converted to a more reactive intermediate, such as 4-chlorobenzhydryl chloride, by treatment with concentrated hydrochloric acid. This intermediate can then be reacted with an amine source (like ammonia or piperazine for derivatives like cetirizine) to yield the final product. [1]

Conclusion and Application in Drug Development

The molecular structure of (4-Chlorophenyl)(phenyl)methanamine hydrochloride is a cornerstone of its chemical identity and utility. Its key features—the diaryl-methane core, the specific chlorine substitution pattern, and the chiral center—all play critical roles in its function as a pharmaceutical intermediate. A rigorous, multi-faceted analytical approach combining spectroscopy and chromatography is non-negotiable for ensuring its structural integrity and purity. The insights gained from studying this well-documented analog provide a robust blueprint for researchers and drug development professionals when investigating less common isomers or designing new molecules based on this valuable scaffold.

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